

# 3-Benzyl-4-methylthiazolium Chloride basic chemical properties

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## Compound of Interest

Compound Name: 3-Benzyl-4-methylthiazolium

Chloride

CAS No.: 4209-18-1

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An In-depth Technical Guide to 3-Benzyl-5-(2-hydroxyethyl)-4-methylthiazolium Chloride

## Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, chemists, and drug development professionals on the core chemical properties and applications of 3-Benzyl-5-(2-hydroxyethyl)-4-methylthiazolium Chloride. The narrative structure is designed to provide not just data, but actionable insights into its synthesis, reactivity, and handling, grounded in established scientific principles.

## Introduction: A Keystone Catalyst Precursor

3-Benzyl-5-(2-hydroxyethyl)-4-methylthiazolium chloride is a quaternary ammonium salt that holds a significant position in modern organic synthesis. While possessing modest intrinsic reactivity, its true value lies in its role as a stable, readily available precatalyst for the in-situ generation of N-heterocyclic carbenes (NHCs). These NHCs are potent organocatalysts that mediate a variety of carbon-carbon bond-forming reactions, most notably the Stetter reaction and the Benzoin condensation.<sup>[1]</sup> The thiazolium scaffold is fundamental to its function, providing the necessary electronic and steric properties to facilitate umpolung, or the reversal of polarity, at an aldehyde's carbonyl carbon. This guide will elucidate the foundational chemical properties, synthesis, and catalytic utility of this versatile compound.

## Chemical Identity and Physicochemical Properties

Accurate identification and understanding of a compound's physical properties are paramount for its effective use in a laboratory setting. This compound is a white, crystalline solid that is hygroscopic and soluble in water.<sup>[2][3][4]</sup>

### Compound Identification

- IUPAC Name: 2-(3-benzyl-4-methyl-1,3-thiazol-3-ium-5-yl)ethanol chloride<sup>[5]</sup>
- CAS Number: 4568-71-2<sup>[1][2][3][4][5][6]</sup>
- Molecular Formula: C<sub>13</sub>H<sub>16</sub>CINOS<sup>[2][3][4][5]</sup>
- Synonyms: Thiazolium, 5-(2-hydroxyethyl)-4-methyl-3-(phenylmethyl)-, chloride; Vitamin B1 analogue<sup>[3][4][5]</sup>

### Core Physicochemical Data

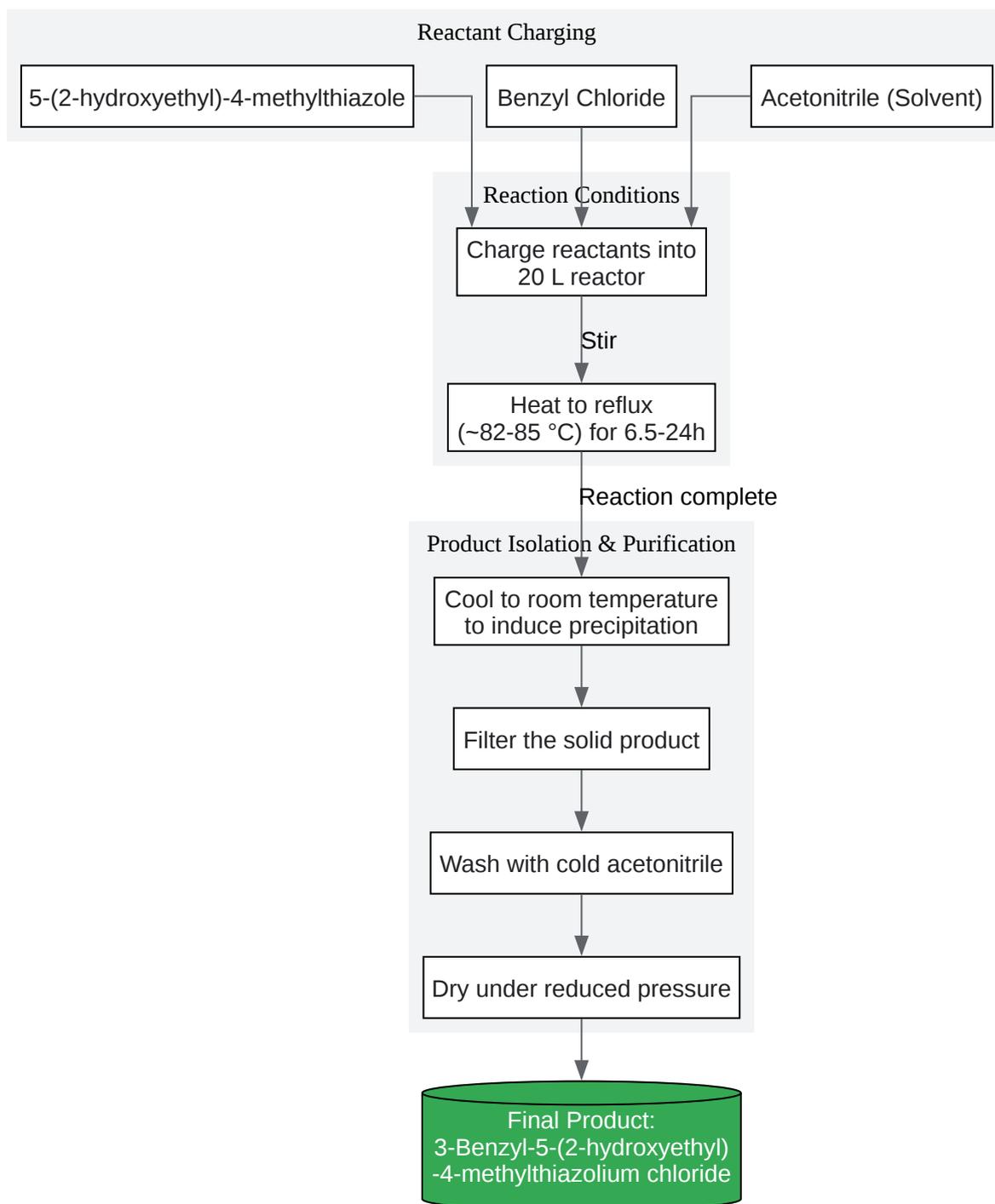
The following table summarizes the key physical and chemical properties critical for experimental design and execution.

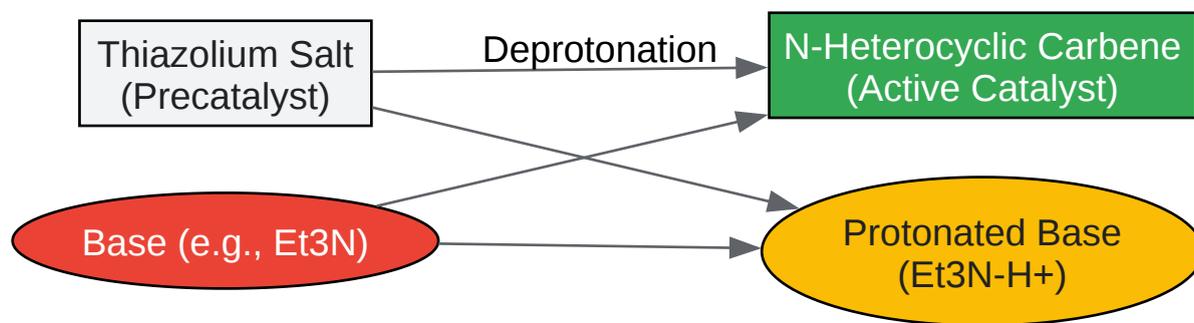
Property	Value	Source(s)
Molecular Weight	269.79 g/mol	<sup>[1][4][5]</sup>
Appearance	White crystalline powder/solid	<sup>[2][3][7]</sup>
Melting Point	142-146 °C	<sup>[2][7]</sup>
Solubility	Soluble in water and ethanol	<sup>[2][3][4][7]</sup>
Stability	Stable under recommended storage conditions; Hygroscopic and air-sensitive	<sup>[2][4]</sup>
Purity (Commercial)	Typically ≥98%	<sup>[4]</sup>

### Synthesis and Purification

The synthesis of 3-Benzyl-5-(2-hydroxyethyl)-4-methylthiazolium chloride is typically achieved through a direct quaternization reaction. The causality is straightforward: the nucleophilic nitrogen of the thiazole ring attacks the electrophilic benzylic carbon of benzyl chloride, resulting in the formation of the quaternary thiazolium salt.

## Synthetic Workflow Diagram





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Caption: Base-mediated generation of the active NHC catalyst.

This NHC is the key to unlocking "umpolung" chemistry, enabling aldehydes to act as acyl anion equivalents.

## Key Applications

- Stetter Reaction: This compound is a classic catalyst for the Stetter reaction, which involves the conjugate addition of an aldehyde to an  $\alpha,\beta$ -unsaturated compound. [1][8][9] This reaction is a powerful tool for forming 1,4-dicarbonyl compounds. In a typical procedure, the thiazolium salt, an aldehyde, an unsaturated acceptor, and a base like triethylamine are heated in a solvent such as ethanol. [8][9]\* Acyloin and Benzoin Condensations: It effectively catalyzes the dimerization of aldehydes. With aliphatic aldehydes, it facilitates the acyloin condensation, while with aromatic aldehydes, it mediates the benzoin condensation. [1][4]

## Spectral Data Insights

Full spectral characterization is essential for confirming the identity and purity of the compound. Data is widely available in public databases. [5]

- $^1\text{H}$  NMR: The proton spectrum (in  $\text{DMSO-d}_6$ ) shows characteristic peaks. The most notable is the acidic proton at the C2 position, which appears far downfield around 10.44 ppm. [10] Other key signals include the benzylic protons ( $\sim 5.90$  ppm), the aromatic protons of the benzyl group ( $\sim 7.4$  ppm), and the methyl group on the thiazolium ring ( $\sim 2.37$  ppm). [10]\*  $^{13}\text{C}$  NMR, IR, and Mass Spectrometry: These techniques provide further structural confirmation and are available in databases such as PubChem and SpectraBase. [5]

## Safety, Handling, and Storage

Proper handling is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

## GHS Hazard Classification

The compound is classified with the following hazards based on aggregated data: [3][5]\* H315: Causes skin irritation. [3][5]\* H319: Causes serious eye irritation. [5]\* H335: May cause respiratory irritation. [5] The GHS signal word is "Warning". [5]

## Recommended Handling and Storage

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection. Use in a well-ventilated area or outdoors. [2]\* Storage Conditions: Store in a dry, cool, and well-ventilated place with the container tightly closed. [2][3]The compound is hygroscopic and air-sensitive; storage away from water, oxidizing agents, and excess heat is critical to prevent degradation. [2][4]\* Incompatibilities: Avoid contact with strong oxidizing agents, strong acids, and strong bases. [2]

## Conclusion

3-Benzyl-5-(2-hydroxyethyl)-4-methylthiazolium chloride is more than just a chemical reagent; it is an enabling tool for complex organic synthesis. Its utility as a robust, easy-to-handle precatalyst for generating N-heterocyclic carbenes makes it indispensable for reactions requiring polarity reversal, such as the Stetter and benzoin reactions. A thorough understanding of its physicochemical properties, synthetic routes, and handling requirements, as detailed in this guide, is the foundation for its successful application in research and development.

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